

Niobium: A Comprehensive Technical Guide to its Elemental Properties and Atomic Structure

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Compound of Interest

Compound Name:	Niobium
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Introduction

Niobium (Nb), atomic number 41, is a lustrous, grey, ductile transition metal that resides in Group 5 of the periodic table.[1][2] Initially discovered in 1801 by Charles Hatchett and named Columbium, it was officially named **Niobium** by the International Union of Pure and Applied Chemistry (IUPAC) in 1949, a name derived from Niobe, the daughter of the Greek mythological king Tantalus, due to its strong chemical similarity to Tantalum.[3][4] This guide provides an in-depth exploration of the core elemental properties and atomic structure of **niobium**, offering field-proven insights for professionals in research and development.

Atomic Structure and Properties

The unique characteristics of **niobium** at the macroscopic level are a direct consequence of its atomic structure. Understanding its electron configuration, nuclear composition, and crystalline arrangement is fundamental to appreciating its utility in various high-tech applications.

Electron Configuration

Niobium possesses an anomalous electron configuration for a Group 5 element. Its configuration is $[\text{Kr}] 4d^4 5s^1$, rather than the expected $[\text{Kr}] 4d^3 5s^2$.^{[5][6]} This deviation, where one electron occupies the 5s orbital while four are in the 4d orbital, is a consequence of the small energy difference between the 4d and 5s orbitals. This configuration significantly influences its chemical behavior, contributing to its multiple oxidation states, with +5 being the most common.^[5]

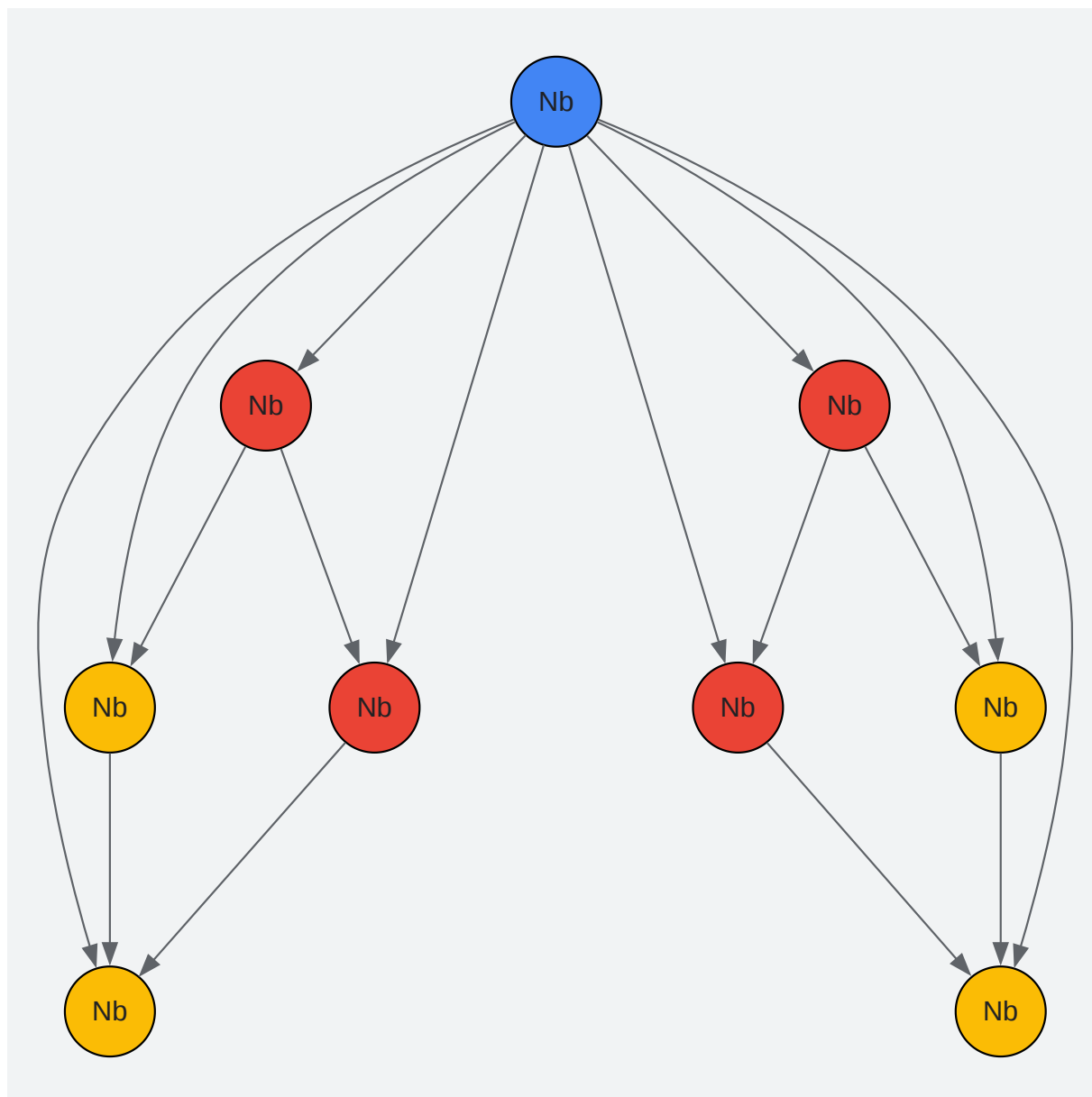
Electron Shell Structure: 2, 8, 18, 12, 1^{[5][7]}

Isotopes

Naturally occurring **niobium** is composed of a single stable isotope, ^{93}Nb .^{[8][9]} In addition to this stable isotope, there are several known radioisotopes. The most stable of these is ^{92}Nb , with a half-life of 34.7 million years.^{[9][10]} Other notable radioisotopes include ^{94}Nb (half-life of 20,400 years) and ^{91}Nb (half-life of 680 years).^{[9][11]}

Crystal Structure

At room temperature, **niobium** crystallizes in a body-centered cubic (BCC) lattice structure.^[1] ^[12] This atomic arrangement, where atoms are located at the corners of a cube with one atom in the center, is a key factor in its ductility and other mechanical properties.



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Caption: Body-centered cubic (BCC) crystal structure of **Niobium**.

Physical Properties

Niobium is classified as a refractory metal, a group known for their very high resistance to heat and wear.[8] Its physical properties make it a valuable component in a wide range of demanding applications.

Property	Value
Atomic Weight	92.90638 g/mol [4]
Density	8.57 g/cm ³ [3][5]
Melting Point	2477 °C (2750 K)[4][5]
Boiling Point	4744 °C (5017 K)[4][5]
Crystal Structure	Body-Centered Cubic (BCC)[1][13]
Thermal Conductivity	53.7 W/(m·K) at 300 K[4]
Electrical Resistivity	152 nΩ·m at 0 °C[4][14]
Magnetic Type	Paramagnetic[1][13]

One of the most notable physical properties of **niobium** is its superconductivity at cryogenic temperatures.[5][8] It is a Type II superconductor, meaning it remains superconducting even in the presence of strong magnetic fields.[5] This characteristic is critical for its use in superconducting magnets for applications such as MRI scanners and particle accelerators.[4]

Chemical Properties and Reactivity

Niobium's chemical behavior is largely dictated by the formation of a passive oxide layer on its surface, which renders it highly resistant to corrosion.[8][15]

- **Reactivity with Air:** At room temperature, **niobium** is relatively unreactive in air due to this protective oxide film.[16] When exposed to air for extended periods, it can develop a bluish tinge.[5] However, it begins to oxidize more rapidly at temperatures above 200 °C.[8]
- **Reactivity with Acids:** **Niobium** is resistant to many acids at room temperature.[16][17] It is, however, attacked by hot, concentrated acids.[17][18]

- Reactivity with Halogens and Other Elements: At elevated temperatures, **niobium** will react with halogens, carbon, nitrogen, and sulfur.[17]
- Oxidation States: **Niobium** can exhibit several oxidation states, with +5 and +3 being the most common.[5]

The chemical similarity between **niobium** and tantalum is pronounced, a consequence of their adjacent positions in the periodic table and the lanthanide contraction.[2][5]

Conclusion

The unique combination of a high melting point, corrosion resistance, and superconductivity, all rooted in its fundamental atomic structure and elemental properties, establishes **niobium** as a critical material in numerous advanced scientific and industrial fields. From strengthening steel alloys in minute quantities to forming the core of powerful superconducting magnets, its versatility continues to drive innovation.[3][4] A thorough understanding of its core properties is therefore essential for researchers and scientists seeking to leverage this remarkable element in their work.

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